

Application Notes and Protocols for the Total Synthesis of Micromonosporamide A

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Compound of Interest		
Compound Name:	Micromonosporamide A	
Cat. No.:	B15143813	Get Quote

These application notes provide a detailed overview of the total synthesis of **Micromonosporamide A**, a novel acyldipeptide with glutamine-dependent antiproliferative activity. The information is intended for researchers, scientists, and professionals in the field of drug development and natural product synthesis.

Introduction

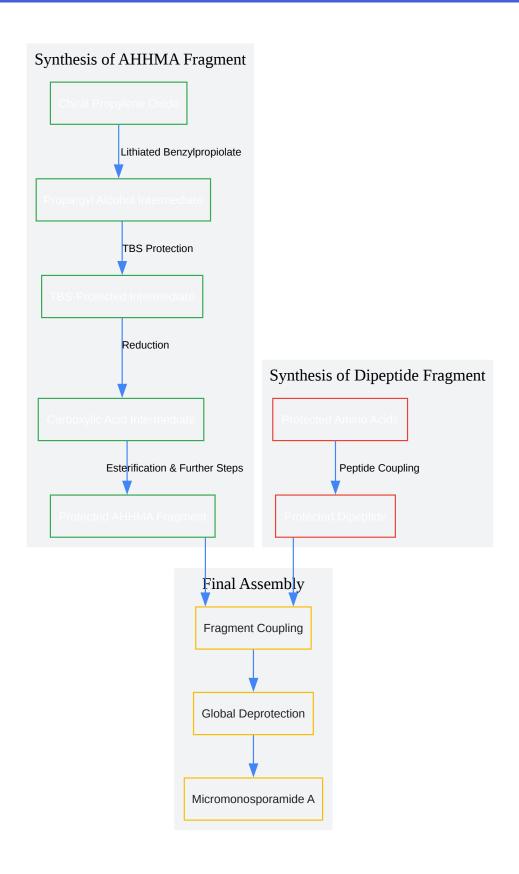
Micromonosporamide A is an acyldipeptide natural product isolated from the fermentation broth of Micromonospora sp. MM609M-173N6.[1][2] Its total synthesis was crucial for the unambiguous determination of its absolute stereochemistry.[3] The molecule's structure contains a unique 4-amino-3-hydroxy-2-(3'-hydroxybutyl)-6-methylheptanoic acid (AHHMA) residue, which presented a significant stereochemical challenge, possessing four stereocenters.[3] The synthetic strategy focused on the stereoselective construction of this non-standard amino acid residue and its subsequent coupling with a dipeptide fragment.

Retrosynthetic Analysis and Strategy

The total synthesis of **Micromonosporamide A** was approached through a convergent strategy. The molecule was disconnected into two key fragments: the complex AHHMA side chain and a dipeptide core. The stereocenters of the AHHMA fragment were installed using stereoselective reactions, with commercially available chiral starting materials.

Overall Synthetic Workflow









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References

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- 2. Micromonosporamide A with Glutamine-Dependent Cytotoxicity from Micromonospora sp. MM609M-173N6: Isolation, Stereochemical Determination, and Synthesis PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Micromonosporamide A with Glutamine-Dependent Cytotoxicity from Micromonospora sp. MM609M-173N6: Isolation, Stereochemical Determination, and Synthesis [figshare.com]
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